

Xenon-131m: A Technical Guide to its Half-life and Decay Properties

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Compound of Interest

Compound Name: Xenon-131

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the nuclear isomer **Xenon-131m** (^{131m}Xe), focusing on its half-life and detailed decay characteristics. The information is intended to serve as a valuable resource for professionals in research, science, and drug development who may encounter this radionuclide in contexts such as nuclear medicine, radiopharmaceutical quality control, and environmental monitoring.

Core Decay Properties of Xenon-131m

Xenon-131m is a metastable isotope of Xenon that decays via isomeric transition (IT) to its stable ground state, **Xenon-131**.^{[1][2]} This process involves the emission of a gamma-ray or, more frequently, internal conversion electrons. The decay is characterized by a well-defined half-life, making it a useful calibration source.

Table 1: Summary of Xenon-131m Half-life and Decay Mode

Parameter	Value	Uncertainty
Half-life ($t_{1/2}$) (days)	11.962	± 0.020
Decay Mode	Isomeric Transition (IT)	-
Daughter Nuclide	^{131}Xe (Stable)	-
Q-value (keV)	163.930	± 0.008

Data sourced from the Laboratoire National Henri Becquerel (LNHB/CEA) Table de Radionucléides.[3][4][5]

Radiation Emissions

The decay of **Xenon-131m** results in the emission of gamma rays, X-rays, and internal conversion electrons. The 163.930 keV gamma transition is highly converted, meaning the energy is often transferred to an orbital electron, which is then ejected.[3]

Table 2: Gamma and X-ray Emissions

Radiation Type	Energy (keV)	Intensity (%)
Gamma (γ)	163.930	1.942
X-ray ($K\alpha_1$)	29.779	28.7
X-ray ($K\alpha_2$)	29.459	15.5
X-ray ($K\beta$)	33.6 (weighted mean)	8.54
X-ray (L)	3.6 - 5.3	8.12

Intensities are given as the number of photons per 100 disintegrations of **Xenon-131m**.[3][4]

Table 3: Internal Conversion Electron Emissions

Electron Shell	Energy (keV)	Intensity (%)
K-shell	129.4	6.9
L-shell	158.5 - 159.2	75.8
M-shell	162.9 - 163.4	-
N+O+... shells	163.8 - 163.9	-

Intensities are given as the number of electrons per 100 disintegrations of **Xenon-131m**.^{[3][6]}

Table 4: Internal Conversion Coefficients

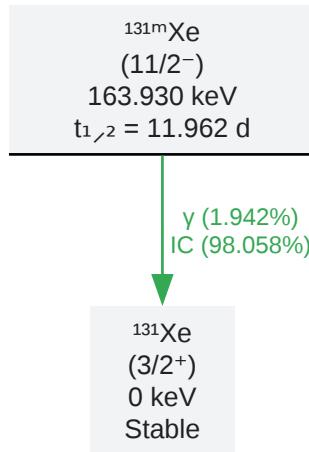
Shell	Coefficient (α)
K (αK)	31.6
L (αL)	14.75
M (αM)	3.38
Total (αT)	50.5

The high total internal conversion coefficient indicates that for every gamma-ray emitted, approximately 50.5 internal conversion electrons are emitted.^[3]

Decay Scheme

The decay of **Xenon-131m** proceeds from its metastable state at an excitation energy of 163.930 keV to the stable ground state of **Xenon-131**.

Decay Scheme of Xenon-131m

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Caption: Decay path of **Xenon-131m** to stable **Xenon-131**.

Experimental Protocols

The determination of the half-life and decay properties of **Xenon-131m** involves several key experimental techniques.

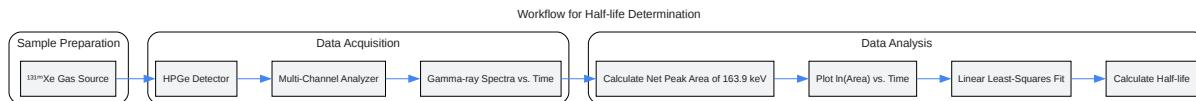
Half-life Measurement

A common method for half-life determination is gamma-ray spectroscopy over an extended period.

Methodology:

- Source Preparation: A gaseous sample of **Xenon-131m** is contained in a sealed ampoule. The ^{131m}Xe can be produced from the decay of Iodine-131.^[7]
- Detection System: A high-purity germanium (HPGe) detector is used due to its excellent energy resolution. The detector is shielded to reduce background radiation.
- Data Acquisition: The gamma-ray spectrum is acquired at regular intervals over a period of several half-lives (e.g., 60-90 days). The net peak area of the 163.930 keV gamma-ray is recorded at each time point.

- Data Analysis: The natural logarithm of the net peak area is plotted against time. A linear least-squares fit is applied to the data points. The decay constant (λ) is the negative of the slope of this line. The half-life is then calculated using the formula: $t_{1/2} = \ln(2)/\lambda$.



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Caption: Experimental workflow for **Xenon-131m** half-life measurement.

Gamma and Electron Spectroscopy

To characterize the emissions of **Xenon-131m**, gamma-ray and internal conversion electron spectroscopy are employed.

Methodology:

- Gamma-ray Spectroscopy:
 - An energy-calibrated HPGe detector is used to measure the gamma-ray spectrum.
 - The energies of the emitted gamma and X-rays are determined from their peak positions.
 - The emission intensities are calculated from the net peak areas and the detector efficiency at those energies.
- Internal Conversion Electron Spectroscopy:
 - A magnetic spectrometer or a silicon detector (e.g., Si(Li)) is used to measure the energy of the conversion electrons.

- The intensity of the conversion electron peaks relative to the gamma-ray peak allows for the determination of the internal conversion coefficients.
- Coincidence Measurements:
 - Beta-gamma coincidence counting can be used to distinguish the emissions of **Xenon-131m** from other co-present radionuclides.[8][9] This technique is particularly useful in complex spectra. A plastic scintillator for beta/electron detection is used in conjunction with an HPGe or NaI(Tl) detector for gamma detection. Events that occur in both detectors within a short time window are recorded.

Relevance for Drug Development Professionals

While **Xenon-131m** does not have direct therapeutic or diagnostic applications in drug development, its presence and properties are relevant in several areas:

- Radiopharmaceutical Quality Control: Iodine-131 is a commonly used radionuclide in both therapy and diagnostics. **Xenon-131m** is a decay product of Iodine-131.[10][11] Therefore, monitoring for the characteristic 163.930 keV gamma-ray of **Xenon-131m** can be a quality control measure for aged Iodine-131 radiopharmaceuticals.
- Calibration of Radiation Detectors: The well-defined gamma-ray energy of **Xenon-131m** at 163.930 keV makes it a useful calibration source for gamma-ray spectrometers, such as HPGe detectors, which are critical instruments in radiopharmaceutical research and quality assurance.[7]
- Environmental Monitoring: The production of medical isotopes, such as Iodine-131, can lead to the release of **Xenon-131m** into the atmosphere.[11] Understanding its decay properties is important for environmental monitoring and for distinguishing medical isotope production signals from other sources in the context of nuclear surveillance.

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